

An In-depth Technical Guide to 1-Iodo-2,3,4-trimethoxybenzene

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Compound of Interest

Compound Name: 1-Iodo-2,3,4-trimethoxybenzene

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This technical guide provides a comprehensive overview of **1-Iodo-2,3,4-trimethoxybenzene**, a key aromatic intermediate in organic synthesis. The document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis, offering detailed information on its chemical properties, synthesis, and potential applications.

Chemical and Physical Properties

1-Iodo-2,3,4-trimethoxybenzene is an iodinated derivative of trimethoxybenzene. Its molecular structure and key identifiers are presented below. While specific experimental data for some physical properties of this particular isomer are limited, data for the closely related isomer, 5-Iodo-1,2,3-trimethoxybenzene, provides a useful reference.

Property	Value	Reference
Molecular Formula	C ₉ H ₁₁ IO ₃	N/A
Molecular Weight	294.09 g/mol	[1][2]
CAS Number	25245-37-8	[1]
IUPAC Name	1-Iodo-2,3,4-trimethoxybenzene	N/A
Physical Form	Liquid	[1]
Melting Point	85-87°C (for isomer 5-Iodo-1,2,3-trimethoxybenzene)	[3]
Boiling Point	312.6±42.0°C (predicted for isomer 5-Iodo-1,2,3-trimethoxybenzene)	[3]
Density	1.6000 g/cm ³ (for isomer 5-Iodo-1,2,3-trimethoxybenzene)	[3]

Spectroscopic Data

Detailed spectroscopic data for **1-Iodo-2,3,4-trimethoxybenzene** is not widely available. However, spectral data for the isomeric 2-Iodo-1,3,5-trimethoxybenzene can be used for comparative analysis.

Spectroscopy	Data for 2-Iodo-1,3,5-trimethoxybenzene
¹ H NMR (400 MHz, CDCl ₃)	δ 3.82 (s, 3 H), 3.86 (s, 6 H), 6.14 (s, 2 H)[4]
¹³ C NMR (100.6 MHz, CDCl ₃)	δ 55.7, 56.6, 91.3, 159.9, 162.3[4]
Mass Spec (GC-MS)	m/z (%): 294.20 (100) [M] ⁺ [4]

Experimental Protocols: Synthesis

A primary route for the synthesis of **1-Iodo-2,3,4-trimethoxybenzene** involves the direct iodination of 1,2,3-trimethoxybenzene. A documented method utilizes iodine and nitrogen

dioxide in acetonitrile.

Iodination of 1,2,3-Trimethoxybenzene

Reaction Scheme:

*Synthesis of **1-Iodo-2,3,4-trimethoxybenzene**.*

Experimental Procedure:

- To a reaction vessel, add 1,2,3-trimethoxybenzene (0.5 mmol), iodine (I₂) (0.3 mmol), and acetonitrile (1.5 mL).
- Introduce nitrogen dioxide (NO₂) (1.35 mL, at normal pressure and temperature) into the vessel.
- Seal the reaction vessel, ensuring the presence of air within the sealed container.
- Place the vessel in an oil bath preheated to 120°C.
- Stir the reaction mixture magnetically at 120°C for 12 hours.
- After the reaction is complete, cool the system to room temperature.
- Purify the resulting mixture using column chromatography to isolate the 2,3,4-trimethoxyiodobenzene product.

This method has a reported yield of 64%. The structure of the product can be confirmed using ¹H-NMR and GC-MS analysis.

Applications in Research and Drug Development

Iodinated aromatic compounds, such as **1-Iodo-2,3,4-trimethoxybenzene**, are valuable intermediates in organic synthesis, particularly in the pharmaceutical industry. The presence of the iodine atom allows for a variety of cross-coupling reactions, which are fundamental in the construction of complex molecular frameworks.

Key Applications:

- **Cross-Coupling Reactions:** The carbon-iodine bond is highly reactive, making it an excellent substrate for palladium-catalyzed cross-coupling reactions like Suzuki, Sonogashira, and Heck couplings. These reactions are instrumental in forming new carbon-carbon and carbon-heteroatom bonds, enabling the synthesis of a diverse range of organic molecules.
- **Pharmaceutical Intermediates:** As a building block, this compound can be used in the synthesis of more complex molecules with potential biological activity. The trimethoxyphenyl moiety is present in various pharmacologically active compounds. For instance, derivatives of 3,4,5-trimethoxybenzene have been investigated for their cytotoxic activities against cancer cell lines.^[5]
- **Medicinal Chemistry:** The introduction of an iodo-trimethoxybenzene scaffold can influence the pharmacokinetic and pharmacodynamic properties of a drug candidate. The lipophilicity and metabolic stability of a molecule can be modulated by the incorporation of such groups.

The general workflow for utilizing an iodinated intermediate in the synthesis of a biaryl compound via a Suzuki coupling is illustrated below.

Suzuki cross-coupling workflow.

Safety and Handling

While a specific safety data sheet for **1-Iodo-2,3,4-trimethoxybenzene** is not readily available, general precautions for handling iodinated aromatic compounds should be followed. These compounds may cause skin, eye, and respiratory tract irritation.

General Safety Recommendations:

- **Personal Protective Equipment (PPE):** Wear appropriate protective gloves, clothing, and eye/face protection.
- **Ventilation:** Use only in a well-ventilated area.
- **Handling:** Avoid breathing dust, fumes, gas, mist, vapors, or spray. Do not get in eyes, on skin, or on clothing.
- **Storage:** Keep containers tightly closed in a dry, cool, and well-ventilated place. Some related compounds are light-sensitive.^[3]

For detailed safety information, it is advisable to consult the Safety Data Sheet (SDS) for a closely related compound, such as 5-Iodo-1,2,3-trimethoxybenzene, which is classified as a warning-level hazard with statements H315 (causes skin irritation), H317 (may cause an allergic skin reaction), H319 (causes serious eye irritation), and H335 (may cause respiratory irritation).[3]

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References

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